

Application Note: Advanced Flavor Profiling & Analysis of Methyl 2-Acetyl-3-Methylbutanoate

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Compound of Interest

Compound Name: *Methyl 2-acetyl-3-methylbutanoate*

CAS No.: 51756-10-6

Cat. No.: B3143055

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Executive Summary

Methyl 2-acetyl-3-methylbutanoate (also known as Methyl 2-isopropylacetoacetate) is a volatile

-keto ester characterized by a sharp, ethereal, and fruity organoleptic profile. Unlike its more common ethyl analog (Ethyl 2-acetyl-3-methylbutanoate, FEMA 3696), the methyl ester exhibits higher volatility and a "greener," more piercing top-note character. This guide outlines the protocol for its synthesis validation, gas chromatography-mass spectrometry (GC-MS) quantification, and sensory threshold determination.

Chemical Identity & Properties

Understanding the physicochemical properties is crucial for selecting the correct extraction and analysis methods.

Property	Specification
IUPAC Name	Methyl 2-acetyl-3-methylbutanoate
Common Synonyms	Methyl 2-isopropylacetoacetate; Methyl 2-isopropyl-3-oxobutanoate
CAS Number	51756-10-6
Molecular Formula	
Molecular Weight	158.19 g/mol
Structure	-keto ester with an isopropyl group at the -position
LogP (Predicted)	~1.3 (Moderate lipophilicity)
Boiling Point	~195°C (Predicted)
Solubility	Soluble in alcohols, dipropylene glycol; sparingly soluble in water

Sensory Profile Analysis

The flavor profile of **Methyl 2-acetyl-3-methylbutanoate** is dominated by diffusive, ester-like notes. Due to its high volatility, it functions primarily as a top note modifier.

Organoleptic Descriptors

- Primary: Ethereal, Fruity (Green Apple/Pear), Sharp.
- Secondary: Tropical (Pineapple nuance), Solvent-like (at high concentrations), Fermented.
- Comparison: Sharper and less "jammy" than the ethyl ester analog; provides "lift" to fruit accords.

Sensory Protocol: Threshold Determination

Objective: Determine the odor detection threshold (ODT) in a water matrix.

Materials:

- Odour-free water (filtered, charcoal-treated).
- Glass sniffing ports (teflon-lined caps).
- Panel: 8-10 trained judges.

Method (ASTM E679-19):

- Stock Solution: Prepare 1000 ppm in ethanol.
- Dilution Series: Create a 3-AFC (Alternative Forced Choice) ascending concentration series in water (e.g., 0.1 ppb to 100 ppm).
- Evaluation: Panelists identify the "odd" sample among two blanks and one spiked sample.
- Calculation: The Best Estimate Threshold (BET) is the geometric mean of the highest concentration missed and the next higher concentration detected.



Critical Insight:

-keto esters can undergo keto-enol tautomerism. The enol form is often stabilized by intramolecular hydrogen bonding, potentially affecting volatility and perceived odor intensity. Ensure samples are pH-stabilized (neutral) to maintain consistent sensory perception.

Instrumental Analysis Protocol (GC-MS)

This protocol ensures the separation of **Methyl 2-acetyl-3-methylbutanoate** from complex matrices (e.g., fruit purees or pharmaceutical excipients).

Sample Preparation: HS-SPME

Solid Phase Microextraction (SPME) is preferred over solvent extraction to prevent the loss of this highly volatile ester and to avoid solvent peaks masking the analyte.

- Fiber: DVB/CAR/PDMS (Divinylbenzene/Carboxen/Polydimethylsiloxane) – 50/30 μm .
Reason: Covers a wide polarity and volatility range.
- Incubation: 40°C for 20 minutes with agitation (250 rpm).
- Desorption: 3 minutes at 250°C in the GC injector (Splitless mode).

GC-MS Parameters

Instrument: Agilent 7890B GC / 5977B MSD (or equivalent).

Parameter	Setting	Rationale
Column	DB-WAX UI (60m x 0.25mm x 0.25 μm)	Polar phase required to separate esters from non-polar terpenes.
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Optimal linear velocity for resolution.
Oven Program	40°C (2 min)	Slow ramp ensures separation of methyl/ethyl ester analogs.
	5°C/min	
	240°C (10 min)	
Transfer Line	250°C	Prevents condensation.
Ion Source	EI (70 eV), 230°C	Standard fragmentation for library matching.
Scan Range	35-350 amu	Covers molecular ion (158) and fragments.

Identification & Quantification[1]

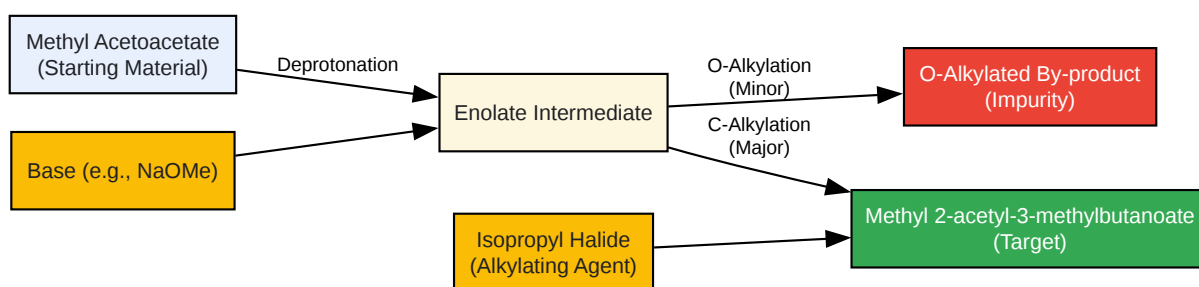
- Target Ion (Quant): m/z 43 (Acetyl group). Note: Non-specific, requires clean separation.

- Qualifier Ions: m/z 116 (Loss of Acetyl/Ketene), m/z 85, m/z 158 ().
- Retention Index (RI): Calculate using C7-C30 alkane standards. Expected RI on WAX column: ~1450-1550 (Estimate based on polarity).

Synthesis & Pathway Visualization

Methyl 2-acetyl-3-methylbutanoate is typically synthesized via the alkylation of methyl acetoacetate. Understanding this pathway helps in identifying potential impurities (e.g., dialkylated by-products).

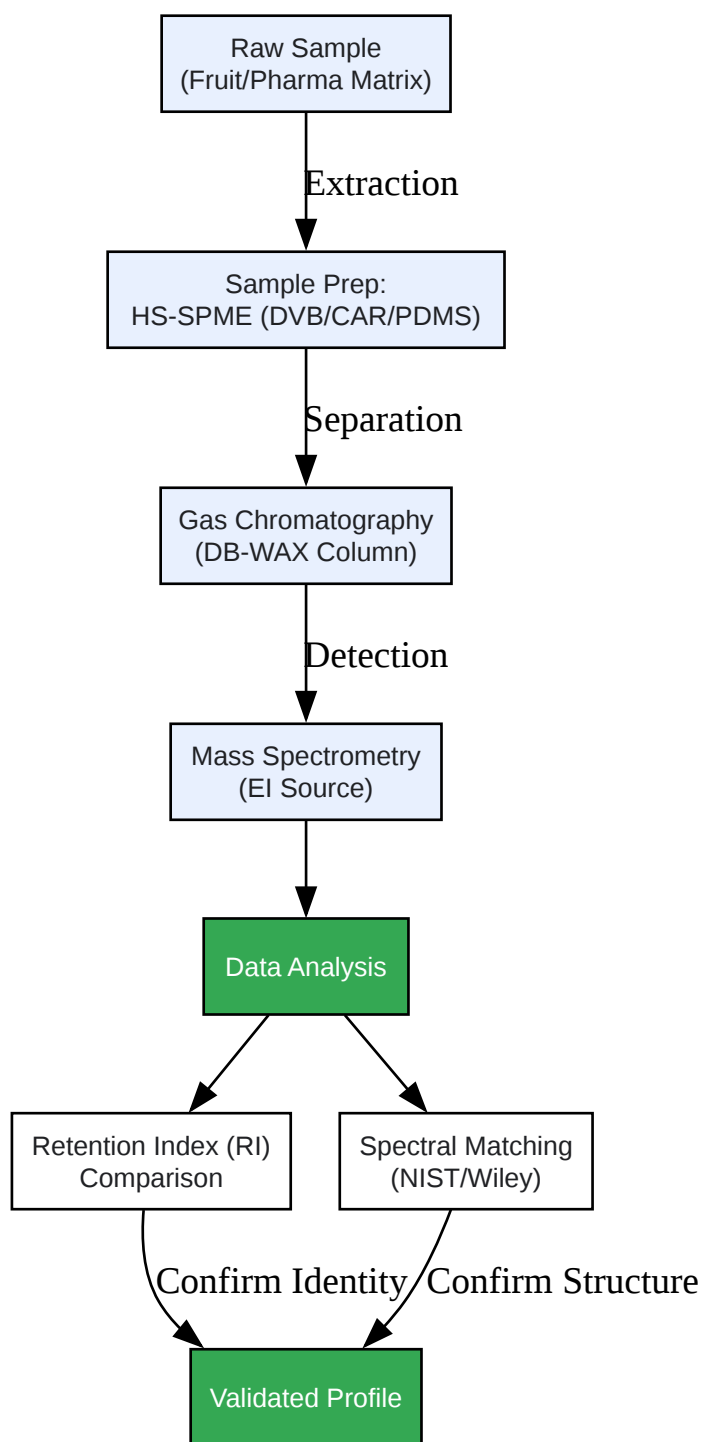
Synthesis Workflow (Diagram)



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Figure 1: Synthesis pathway showing the competition between C-alkylation (desired) and O-alkylation.

Analytical Logic Flow (Diagram)



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Figure 2: Step-by-step analytical workflow for validating the presence of the target ester.

Safety & Handling

- Hazard: Combustible liquid.
- PPE: Wear nitrile gloves and safety glasses. Work in a fume hood.
- Storage: Store at 2-8°C under inert gas (Nitrogen/Argon) to prevent hydrolysis or oxidation.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 538774, **Methyl 2-acetyl-3-methylbutanoate**. Retrieved from [[Link](#)]
- ASTM International. ASTM E679-19: Standard Practice for Determination of Odor and Taste Thresholds By a Forced-Choice Ascending Concentration Series Method of Limits. (Standard Protocol Reference).
- NIST Mass Spectrometry Data Center. NIST Chemistry WebBook, SRD 69. (For mass spectral comparison of -keto esters). Retrieved from [[Link](#)]
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